

KS 501 dosage and administration guidelines

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Compound of Interest

Compound Name:	KS 501
CAS No.:	120634-86-8
Cat. No.:	B1673849

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Application Notes and Protocols: KS-501

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Introduction

KS-501 is an investigational, first-in-class bispecific antibody biopolymer conjugate (ABC) developed by Kodiak Sciences.[1][2] It is designed for the treatment of retinal vascular diseases by simultaneously targeting two key pathways involved in their pathogenesis: vascular endothelial growth factor (VEGF) and interleukin-6 (IL-6).[1][3] This document provides a summary of the available preclinical and clinical data on KS-501, along with representative protocols for key experiments relevant to its evaluation.

Mechanism of Action

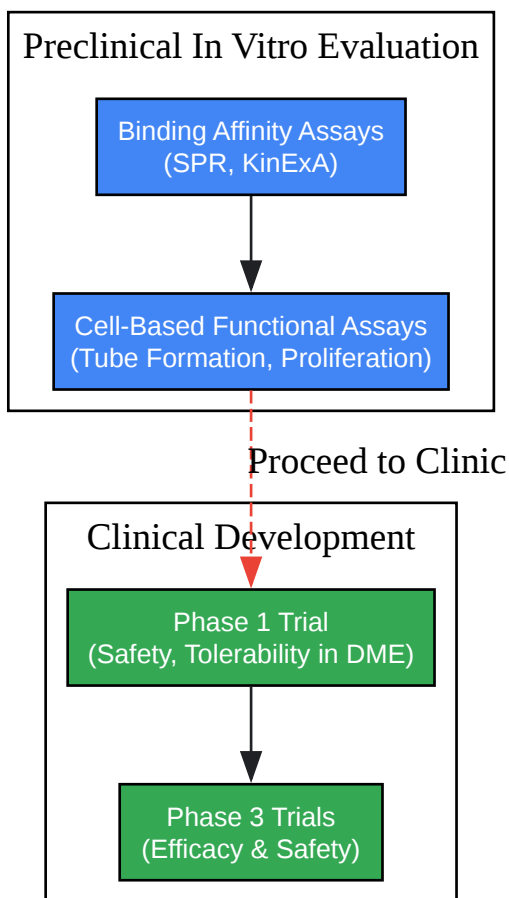
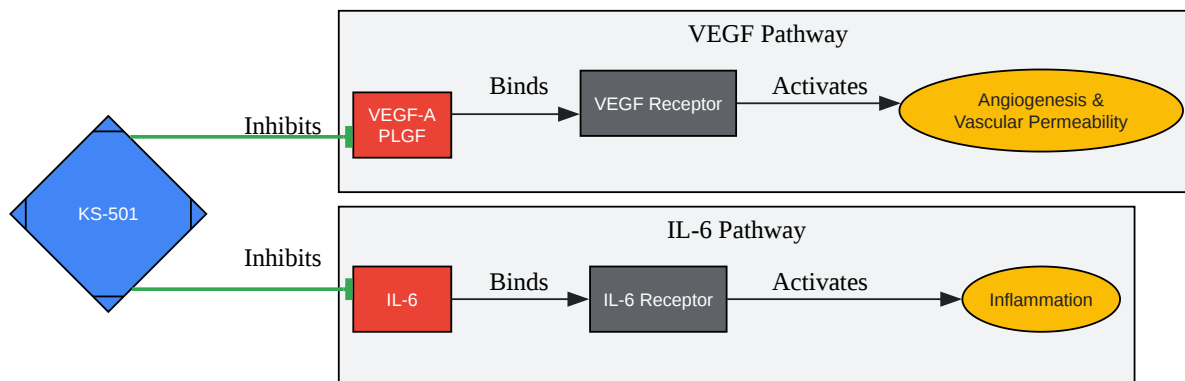
KS-501 is engineered to provide potent, dual inhibition of angiogenesis and inflammation.[1] Its structure consists of a trap-antibody fusion protein conjugated to a phosphorylcholine-based biopolymer.[4][5][6] This design allows for a dual mechanism of action:

- **Anti-VEGF Activity:** A soluble decoy receptor component binds to and inhibits VEGF-A and Placental Growth Factor (PLGF), preventing them from binding to their cognate receptors.

This action suppresses angiogenesis (abnormal blood vessel growth) and reduces vascular permeability.[\[1\]](#)[\[3\]](#)

- Anti-IL-6 Activity: An antibody component binds to soluble IL-6, inhibiting its interaction with both soluble and membrane-bound IL-6 receptors. This interference with IL-6 signaling mitigates inflammation.[\[1\]](#)[\[3\]](#)

Preclinical studies have demonstrated that this dual inhibition provides superior normalization of endothelial cell morphology and junctional biology compared to monotherapy targeting either VEGF or IL-6 alone.[\[1\]](#)



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- [6. KSI-501 by Kodiak Sciences for Wet \(Neovascular / Exudative\) Macular Degeneration: Likelihood of Approval \[pharmaceutical-technology.com\]](http://pharmaceutical-technology.com)
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